

Application Note & Protocols: Comprehensive Characterization of 1,5-Naphthalene Diisocyanate (NDI) Based Polyurethanes

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1,5-Diisocyanatonaphthalene

CAS No.: 3173-72-6

Cat. No.: B1218181

[Get Quote](#)

Introduction

1,5-Naphthalene diisocyanate (NDI) based polyurethanes (PUs) represent a class of high-performance elastomers renowned for their exceptional dynamic properties, high tensile strength, and excellent wear resistance. The rigid and symmetric structure of the NDI moiety imparts a high degree of order and strong intermolecular hydrogen bonding within the hard segments of the polymer. This unique molecular architecture leads to a well-defined microphase-separated morphology, which is directly responsible for the material's superior mechanical and thermal performance.[1][2] Consequently, a multi-faceted analytical approach is imperative to fully elucidate the structure-property relationships that govern the performance of these advanced materials.

This guide provides a comprehensive overview of the essential analytical techniques and detailed protocols for the thorough characterization of 1,5-NDI based polyurethanes. The methodologies described herein are designed to provide researchers, scientists, and drug development professionals with the foundational knowledge to assess critical quality attributes,

from molecular structure and weight to thermal stability, mechanical performance, and morphology.

Chemical Structure and Composition Verification

Verifying the fundamental chemical structure is the cornerstone of any polymer characterization. Spectroscopic techniques are indispensable for confirming the successful synthesis of the polyurethane and identifying its key functional groups.

Fourier Transform Infrared (FTIR) Spectroscopy

Principle: FTIR spectroscopy probes the vibrational modes of molecules. It is an exceptionally powerful tool for identifying the characteristic functional groups present in the polyurethane backbone, such as the urethane linkage, and for monitoring the polymerization reaction by observing the disappearance of the isocyanate group.^{[3][4]}

Causality: The N-H, C=O, and C-O bonds within the urethane group, as well as the N=C=O group of the isocyanate, have distinct infrared absorption frequencies. The presence and position of these bands confirm the formation of the polyurethane. Hydrogen bonding between urethane groups significantly affects the C=O stretching frequency, providing insights into the degree of phase separation and hard segment organization.^{[5][6]}

Experimental Protocol:

- **Sample Preparation:**
 - For solid samples, a thin film can be cast directly onto a KBr salt plate from a suitable solvent (e.g., Dimethylformamide - DMF). Ensure the solvent is fully evaporated.
 - Alternatively, Attenuated Total Reflectance (ATR-FTIR) can be used, which requires minimal sample preparation. Simply press the solid sample firmly against the ATR crystal.
- **Instrument Parameters:**
 - **Spectrometer:** FTIR spectrometer equipped with a DTGS detector.^[7]
 - **Accessory:** ATR accessory with a diamond or zinc selenide (ZnSe) crystal.^[8]

- Scan Range: 4000 - 400 cm^{-1} .
- Resolution: 4 cm^{-1} .
- Number of Scans: 32-64 scans are typically co-added to improve the signal-to-noise ratio.
- Data Analysis:
 - Identify the disappearance of the strong N=C=O stretching band around 2270 cm^{-1} to confirm complete reaction of the diisocyanate.[\[6\]](#)
 - Confirm the formation of the urethane linkage by identifying the following characteristic peaks:
 - N-H Stretching: A broad band around 3300-3330 cm^{-1} .[\[4\]](#)[\[9\]](#)
 - C=O Stretching (Urethane): A strong band typically between 1700-1730 cm^{-1} . A lower frequency (e.g., ~1705 cm^{-1}) indicates hydrogen-bonded carbonyls, while a higher frequency (~1730 cm^{-1}) suggests free, non-bonded carbonyls.[\[6\]](#)[\[9\]](#)
 - C-N Stretching & N-H Bending (Amide II): A peak around 1530-1540 cm^{-1} .[\[9\]](#)
 - C-O-C Stretching (Ether or Ester): Bands in the 1100-1250 cm^{-1} region, originating from the polyol soft segment.[\[10\]](#)
 - Identify peaks associated with the 1,5-NDI aromatic rings, such as C=C skeletal vibrations around 1597 cm^{-1} .[\[10\]](#)

Table 1: Key FTIR Absorption Bands for 1,5-NDI Polyurethanes

Wavenumber (cm ⁻¹)	Assignment	Significance
~3320	N-H Stretch	Presence of urethane/urea groups; involved in H-bonding.
~2940, ~2860	C-H Stretch (aliphatic)	From the polyol soft segment and/or chain extender.
~2270	N=C=O Stretch	Unreacted isocyanate group; should be absent in final polymer.
~1705	C=O Stretch (H-bonded)	Carbonyl in urethane groups within ordered hard domains.
~1730	C=O Stretch (Free)	Carbonyl in urethane groups dissolved in the soft phase.
~1597	C=C Stretch (aromatic)	Characteristic of the naphthalene ring in NDI.
~1535	N-H Bend / C-N Stretch	Confirms urethane linkage formation.
~1100	C-O-C Stretch	From the polyether or polyester soft segment.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle: NMR spectroscopy provides detailed information about the chemical environment of atomic nuclei (primarily ¹H and ¹³C). It is used to confirm the monomeric constituents, determine the mole ratio of hard to soft segments, and elucidate the fine details of the polymer's microstructure.[\[10\]](#)[\[11\]](#)

Causality: The chemical shift of a proton or carbon nucleus is highly sensitive to its local electronic environment. This allows for the unambiguous assignment of signals to specific parts of the polymer, such as the naphthalene ring protons of NDI, the methylene groups of the polyol and chain extender, and the urethane NH proton.[\[10\]](#)[\[12\]](#)

Experimental Protocol:

- Sample Preparation: Dissolve 10-20 mg of the polyurethane sample in 0.5-0.7 mL of a suitable deuterated solvent (e.g., DMF-d₇, DMSO-d₆). Gentle heating may be required to achieve full dissolution.
- Instrument Parameters (¹H NMR):
 - Spectrometer: 400 MHz or higher field strength.
 - Solvent: DMF-d₇ or DMSO-d₆.
 - Temperature: Room temperature or slightly elevated (e.g., 50 °C) for better resolution.
- Data Analysis (¹H NMR):
 - Urethane N-H: A signal typically appears downfield, around 9.5-10.0 ppm.[\[10\]](#)
 - NDI Aromatic Protons: Multiple signals in the 7.5-8.5 ppm region.
 - Polyol & Chain Extender Protons: Signals in the 1.5-4.5 ppm region, specific to the polyol (e.g., PTMG, PCL) and chain extender (e.g., 1,4-butanediol) used.[\[11\]](#)
- Instrument Parameters (¹³C NMR):
 - Spectrometer: 100 MHz or higher.
 - Technique: Proton-decoupled for simplified spectra.
- Data Analysis (¹³C NMR):
 - Urethane Carbonyl Carbon: Signal around 153-155 ppm.[\[11\]](#)[\[13\]](#)
 - NDI Aromatic Carbons: Multiple signals between 120-140 ppm.
 - Polyol & Chain Extender Carbons: Signals in the 20-70 ppm range.[\[10\]](#)[\[13\]](#)

Molecular Weight and Distribution

The molecular weight (MW) and its distribution (polydispersity) are critical parameters that profoundly influence the mechanical and processing properties of polyurethanes.

Gel Permeation Chromatography (GPC) / Size Exclusion Chromatography (SEC)

Principle: GPC separates polymer molecules based on their hydrodynamic volume (effective size in solution).^[14] Larger molecules elute from the chromatography column faster than smaller molecules. This allows for the determination of the number-average molecular weight (M_n), weight-average molecular weight (M_w), and the polydispersity index ($PDI = M_w/M_n$).^[10]^[14]

Causality: The mechanical strength, elasticity, and melt viscosity of the polyurethane are directly correlated with its molecular weight. A high M_w generally leads to better mechanical properties, while a narrow PDI indicates a more uniform polymer, which is often desirable for consistent performance.

Experimental Protocol:

- Sample Preparation:
 - Accurately weigh ~10 mg of the polyurethane sample.
 - Dissolve in 10 mL of a suitable GPC-grade solvent (e.g., DMF or THF, often containing a small amount of salt like LiBr to prevent aggregation) to a final concentration of ~1 mg/mL.^[15]
 - Filter the solution through a 0.2 or 0.45 μm syringe filter before injection.
- Instrument & Conditions:
 - System: Integrated GPC/SEC system with a pump, autosampler, and column oven.^[16]
 - Columns: A set of columns suitable for the expected molecular weight range (e.g., Agilent PLgel MIXED-E or similar).^[16]
 - Mobile Phase: DMF with 0.01 M LiBr.
 - Flow Rate: 0.5 - 1.0 mL/min.^[15]^[16]

- Column Temperature: 40-60 °C to reduce solvent viscosity and improve resolution.
- Detector: Differential Refractive Index (DRI) detector.[\[16\]](#)
- Calibration & Analysis:
 - Generate a calibration curve using narrow PDI polymer standards (e.g., polystyrene or PMMA).[\[15\]](#)[\[17\]](#)
 - Process the sample chromatogram using the calibration curve to calculate Mn, Mw, and PDI.

Thermal Properties and Stability

Thermal analysis techniques are crucial for determining the service temperature range, processing conditions, and thermal stability of NDI-based polyurethanes.

Thermogravimetric Analysis (TGA)

Principle: TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere. It is used to evaluate the thermal stability and decomposition profile of the polymer.

Causality: The decomposition of polyurethanes typically occurs in multiple steps, corresponding to the breakdown of the hard and soft segments. The onset temperature of decomposition is a key indicator of the material's thermal stability. The atmosphere (inert vs. oxidative) can significantly influence the degradation pathway.[\[18\]](#)

Experimental Protocol:

- Sample Preparation: Place 5-10 mg of the sample into a ceramic or platinum TGA pan.
- Instrument Parameters:
 - Temperature Range: 30 °C to 600 °C (or higher if needed).
 - Heating Rate: 10 or 20 °C/min.[\[19\]](#)[\[20\]](#)
 - Atmosphere: Nitrogen (for inert decomposition) or Air (for oxidative decomposition).[\[18\]](#)

- Flow Rate: 50-100 mL/min.[21]
- Data Analysis:
 - Determine the onset of decomposition (Td5%, temperature at 5% weight loss).[20]
 - Identify the temperatures of maximum degradation rates from the derivative of the TGA curve (DTG). Polyurethanes often show distinct peaks for hard and soft segment degradation.[19]
 - Determine the final char yield at the end of the experiment.

Differential Scanning Calorimetry (DSC)

Principle: DSC measures the difference in heat flow into a sample and a reference as a function of temperature. It is used to determine thermal transitions such as the glass transition temperature (Tg), melting temperature (Tm), and crystallization temperature (Tc).

Causality: The Tg of the soft segment is a critical parameter that defines the lower service temperature limit of the elastomer. The melting endotherms observed at higher temperatures correspond to the dissociation of ordered hard segment domains, which act as physical crosslinks and are vital for the material's high-temperature performance.[19][22]

Experimental Protocol:

- Sample Preparation: Seal 5-10 mg of the sample in an aluminum DSC pan.
- Instrument Parameters:
 - Typical Program (Heat-Cool-Heat):
 1. Heat from -80 °C to 250 °C at 10 °C/min to erase thermal history.
 2. Cool from 250 °C to -80 °C at 10 °C/min.
 3. Heat from -80 °C to 250 °C at 10 °C/min (for analysis).
 - Atmosphere: Nitrogen.

- Data Analysis:
 - Determine the soft segment T_g from the step change in the heat flow curve during the second heating scan.[\[23\]](#)
 - Identify and integrate any endothermic peaks (T_m) corresponding to the melting of hard segment crystalline domains.[\[19\]](#)
 - Identify any exothermic peaks (T_c) during the cooling scan.

Mechanical and Viscoelastic Properties

The defining characteristics of NDI-based polyurethanes are their superior mechanical and dynamic properties. A thorough evaluation is essential to qualify them for demanding applications.

Dynamic Mechanical Analysis (DMA)

Principle: DMA applies a sinusoidal stress to a sample and measures the resultant strain. It provides information on the storage modulus (E' , a measure of elastic response), loss modulus (E'' , a measure of viscous response), and tan delta (E''/E' , a measure of damping).[\[24\]](#)[\[25\]](#)

Causality: The storage modulus indicates the material's stiffness. A DMA temperature sweep reveals key transitions. The drop in E' at the soft segment T_g is significant. The rubbery plateau modulus above T_g is related to the crosslink density. The peak in tan delta is often used to define T_g and provides insight into the material's ability to dissipate energy.[\[24\]](#)[\[25\]](#)

Experimental Protocol:

- Sample Preparation: Prepare a rectangular specimen of defined geometry (e.g., 20 mm length x 5 mm width x 1 mm thickness).
- Instrument Parameters:
 - Mode: Tension or three-point bending.
 - Temperature Range: -100 °C to 250 °C.

- Heating Rate: 3 °C/min.[26]
- Frequency: 1 Hz.[26]
- Strain Amplitude: 0.1% (within the linear viscoelastic region).
- Data Analysis:
 - Plot Storage Modulus (E'), Loss Modulus (E''), and Tan Delta vs. Temperature.
 - Determine the Tg from the peak of the tan delta or loss modulus curve.[25]
 - Evaluate the rubbery plateau modulus in the region above Tg.
 - Assess the softening temperature where the storage modulus drops significantly at high temperatures, indicating the disruption of hard domains.

Tensile Testing

Principle: A sample is subjected to a uniaxial tensile force until it fails. This test provides fundamental data on the material's strength, stiffness, and ductility.

Causality: The stress-strain curve yields critical performance metrics. Tensile strength indicates the maximum stress the material can withstand, while elongation at break measures its ductility. The modulus of elasticity (Young's Modulus) defines its stiffness. These properties are a direct consequence of the hard segment reinforcement and soft segment elasticity.

Experimental Protocol (following ASTM D412):[27][28]

- Sample Preparation: Die-cut dumbbell-shaped specimens from a flat sheet of the polyurethane material.[28]
- Instrument Parameters:
 - Test Frame: Universal Testing Machine with a suitable load cell.
 - Grip Separation Rate: 500 mm/min (standard for elastomers).
 - Temperature: Ambient (23 ± 2 °C).

- Data Analysis:
 - Generate a stress-strain curve.
 - Calculate:
 - Tensile Strength: The maximum stress reached during the test.[\[27\]](#)
 - Elongation at Break: The percentage increase in length at the point of failure.[\[27\]](#)
 - Modulus at 100% and 300% Elongation: The stress at specific strain levels, indicative of stiffness.[\[29\]](#)

Table 2: Summary of Standard Mechanical Tests

Property	ASTM Standard	Description
Tensile Strength, Elongation	ASTM D412	Measures the force required to pull a specimen to its breaking point. [27] [28]
Tear Strength	ASTM D624	Measures the resistance of a material to the growth of a cut or nick. [27]
Hardness (Durometer)	ASTM D2240	Measures the indentation hardness of the material on Shore A or D scales. [27]
Compression Set	ASTM D395	Measures the permanent deformation remaining after removal of a compressive force. [27]

Morphological Characterization

The morphology, specifically the microphase separation of hard and soft segments, is the ultimate source of the unique properties of NDI-based PUs.

Atomic Force Microscopy (AFM) & Scanning Electron Microscopy (SEM)

Principle: These microscopy techniques provide high-resolution images of the material's surface topography and phase distribution. AFM, particularly in tapping mode, can map differences in hardness and adhesion between the hard and soft domains. SEM provides topographical information at a lower resolution but over a larger area.

Causality: Visualizing the morphology allows for direct correlation between the size, shape, and distribution of the hard segment domains and the macroscopic properties of the material. Well-defined, nano-scale phase separation is a hallmark of high-performance NDI polyurethanes.

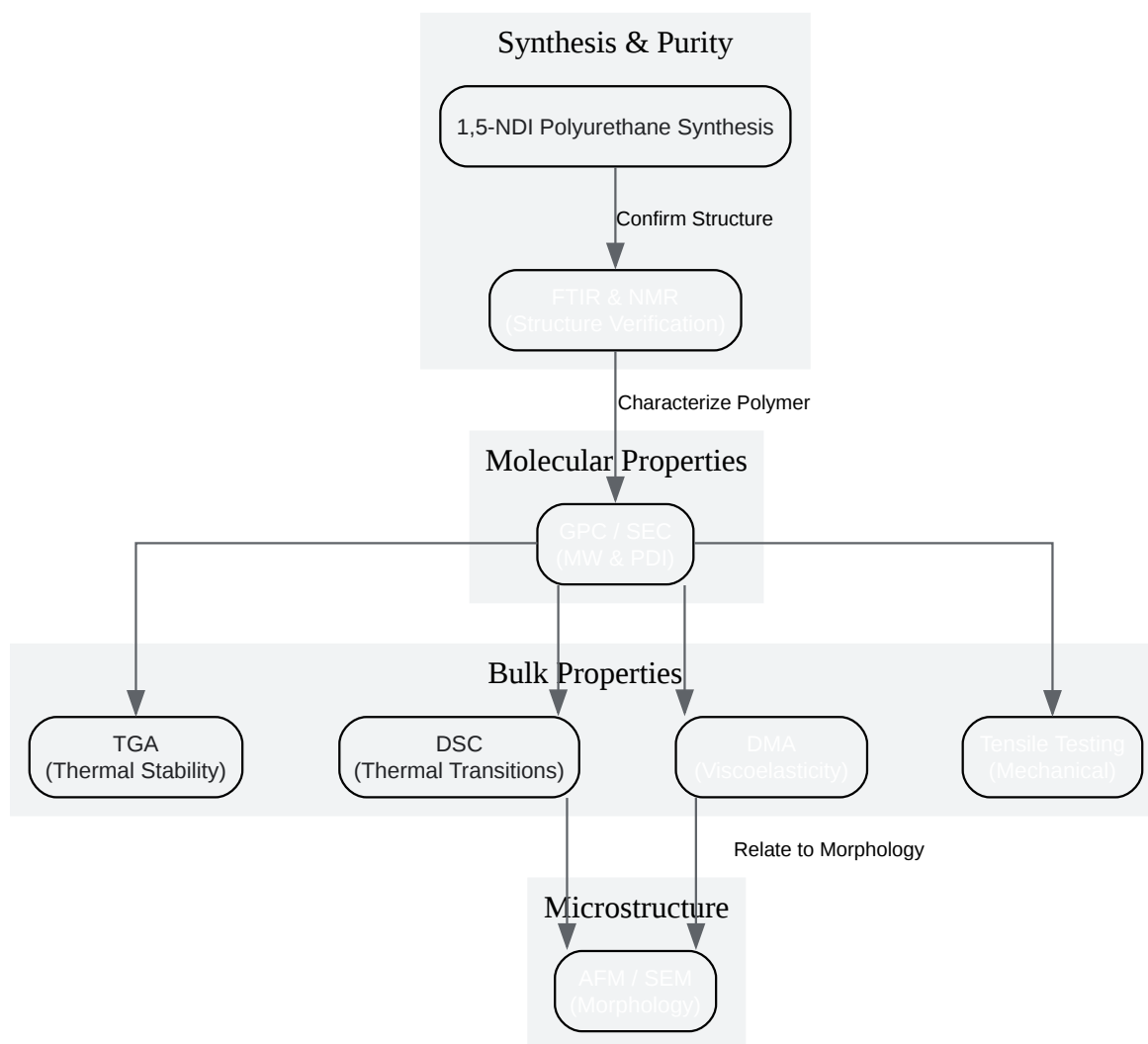
[\[22\]](#)[\[30\]](#)

Experimental Protocol (AFM):

- **Sample Preparation:** A fresh, smooth surface is critical. This can be achieved by cryo-microtoming the bulk sample to expose a clean cross-section.[\[31\]](#)
- **Instrument Parameters:**
 - **Mode:** TappingMode™ or PeakForce QNM™.
 - **Imaging:** Collect simultaneous height and phase images. The phase image highlights differences in material properties (stiffness, adhesion), allowing for clear differentiation between the harder, crystalline NDI-based domains and the softer, amorphous polyol matrix.[\[31\]](#)
- **Data Analysis:**
 - Analyze the phase images to determine the size, shape, and connectivity of the hard segment domains.
 - Correlate the observed morphology with results from DSC and DMA.

Diagrams

General Analytical Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the comprehensive characterization of 1,5-NDI polyurethanes.

References

- Plan Tech. (n.d.). Directory of ASTM Test Methods for Cast Urethane Parts. Retrieved from [\[Link\]](#)

- ASM International. (n.d.). Mechanical Testing of Polymers and Ceramics. ASM Digital Library. Retrieved from [[Link](#)]
- Impact Analytical. (2019). GPC Analysis of Urethane and Acrylic Based Polymer. Regulations.gov. Retrieved from [[Link](#)]
- Polyurethane Manufacturers Association. (n.d.). Common Tests Used in the Cast Urethane Elastomer Industry. Retrieved from [[Link](#)]
- Nguyen, S. L., et al. (2017). Structure analysis of polyether-based thermoplastic polyurethane elastomers by FTIR, ¹H NMR and ¹³C NMR. Taylor & Francis Online. Retrieved from [[Link](#)]
- Agilent Technologies, Inc. (2015). Polyurethane Prepolymer Analysis on Agilent PLgel MIXED-E by GPC. Retrieved from [[Link](#)]
- Waters Corporation. (n.d.). Gel Permeation Chromatography (GPC). Retrieved from [[Link](#)]
- TestResources. (n.d.). ASTM D3574 Testing Equipment for Flexible Cellular Urethane Foams. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). ¹H-nuclear magnetic resonance (NMR) spectra of polyurethane. Retrieved from [[Link](#)]
- Slideshare. (n.d.). POLYMERS: MOLECULAR WEIGHT DETERMINATION GEL PERMEATION CHROMATOGRAPHY /SEC. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). ¹³C NMR spectra (500 MHz) of polyesterurethanes. Retrieved from [[Link](#)]
- Defense Technical Information Center (DTIC). (n.d.). Gel Permeation Chromatographic Analysis of Polyurethane Prepolymer Synthesis Kinetics. Retrieved from [[Link](#)]
- Polydrive Industries. (2016). Physical Properties of Urethanes Specified by ASTM. Retrieved from [[Link](#)]

- Polymers & Peptides Research Group. (n.d.). Phase behaviour and morphology of high hard block content polyurethanes. Retrieved from [[Link](#)]
- National Institutes of Health (NIH). (2022). A new study of dynamic mechanical analysis and the microstructure of polyurethane foams filled. Retrieved from [[Link](#)]
- Defense Technical Information Center (DTIC). (2002). ¹³C Solution NMR Spectra of Poly(ether)urethanes. Retrieved from [[Link](#)]
- TA Instruments. (n.d.). Characterization of Polyurethane by TGA and Hi-Res™ TGA. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). DSC and TGA analysis of cured PU coatings. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). Characterization of Polymer Morphology in Polyurethane Foams Using Atomic Force Microscopy. Retrieved from [[Link](#)]
- Journal of Sustainable Development of Energy, Water and Environment Systems. (2019). Thermogravimetric Analysis Investigation of Polyurethane Plastic Thermal Properties Under Different Atmospheric Conditions. Retrieved from [[Link](#)]
- Analytice. (n.d.). 1,5-Naphthalene diisocyanate - analysis. Retrieved from [[Link](#)]
- MDPI. (2024). Single-Step Synthesis and Characterization of Non-Linear Tough and Strong Segmented Polyurethane Elastomer. Retrieved from [[Link](#)]
- ResearchGate. (2024). Dynamic Load Response of 1,5-Naphthalene Diisocyanate (NDI) Based Casting Polyurethane. Retrieved from [[Link](#)]
- MDPI. (n.d.). Thermal Analysis of Polyurethane Coatings Modified with Graphene. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). Synthesis and characterization of some polyurethanes and polyurethane-ureas. Retrieved from [[Link](#)]
- IOSR Journal. (2018). Effect of Aliphatic Diisocyanate and Aromatic Diisocyanate on the Properties of Castor Oil-Based Polyurethanes. Retrieved from [[Link](#)]

- MDPI. (n.d.). Improving Thermal Stability of Polyurethane through the Addition of Hyperbranched Polysiloxane. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Morphology of polyurethanes revisited by complementary AFM and TEM. Retrieved from [\[Link\]](#)
- AZoM. (2014). Using FT-IR for In-Situ Monitoring of Polyurethane Synthesis. Retrieved from [\[Link\]](#)
- ScienceDirect. (n.d.). Instrumental Analysis of Polyurethanes, Microscopy. Retrieved from [\[Link\]](#)
- ResearchGate. (2022). A new study of dynamic mechanical analysis and the microstructure of polyurethane foams filled. Retrieved from [\[Link\]](#)
- Spectroscopy Online. (2023). Infrared Spectroscopy of Polymers XIII: Polyurethanes. Retrieved from [\[Link\]](#)
- ACS Publications. (1987). Photophysics of 1,5-Naphthalene Diisocyanate-Based Polyurethanes. Retrieved from [\[Link\]](#)
- EAG Laboratories. (n.d.). Characterization of Polymers using Dynamic Mechanical Analysis (DMA). Retrieved from [\[Link\]](#)
- The Italian Association of Chemical Engineering. (n.d.). Synthesis and Characterization of Bio-Based Polyurethane for Tissue Engineering Applications. Retrieved from [\[Link\]](#)
- YouTube. (2019). Dynamic Mechanical Analysis (DMA)- Polymer Characterization. Retrieved from [\[Link\]](#)
- Journal of Applied Polymer Science. (2006). Synthesis and characterization of new functional poly(urethane-imide) crosslinked networks. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Dynamic mechanical properties of segmented polyurethanes. Retrieved from [\[Link\]](#)

- ResearchGate. (n.d.). FTIR spectroscopy analysis of the prepolymerization of palm-based polyurethane. Retrieved from [[Link](#)]
- OSTI.GOV. (n.d.). Variation of Aliphatic Diisocyanates in Biobased TPUs. Retrieved from [[Link](#)]
- Scilit. (2011). Characterization of polymer morphology in polyurethane foams using atomic force microscopy. Retrieved from [[Link](#)]
- SciSpace. (n.d.). Thermal Analysis of Polyurethane Dispersions Based on Different Polyols. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. researchgate.net](#) [[researchgate.net](#)]
- [2. scispace.com](#) [[scispace.com](#)]
- [3. azom.com](#) [[azom.com](#)]
- [4. spectroscopyonline.com](#) [[spectroscopyonline.com](#)]
- [5. "Photophysics of 1,5-Naphthalene Diisocyanate-Based Polyurethanes" by Charles E. Hoyle and Kyu-Jun Kim](#) [[aquila.usm.edu](#)]
- [6. researchgate.net](#) [[researchgate.net](#)]
- [7. documents.thermofisher.com](#) [[documents.thermofisher.com](#)]
- [8. osti.gov](#) [[osti.gov](#)]
- [9. iosrjournals.org](#) [[iosrjournals.org](#)]
- [10. tandfonline.com](#) [[tandfonline.com](#)]
- [11. researchgate.net](#) [[researchgate.net](#)]
- [12. researchgate.net](#) [[researchgate.net](#)]
- [13. mdpi.com](#) [[mdpi.com](#)]

- 14. POLYMERS: MOLECULAR WEIGHT DETERMINATION GEL PERMEATION CHROMATOGRAPHY /SEC | PPTX [slideshare.net]
- 15. downloads.regulations.gov [downloads.regulations.gov]
- 16. warwick.ac.uk [warwick.ac.uk]
- 17. lcms.cz [lcms.cz]
- 18. sdewes.org [sdewes.org]
- 19. mdpi.com [mdpi.com]
- 20. Improving Thermal Stability of Polyurethane through the Addition of Hyperbranched Polysiloxane [mdpi.com]
- 21. aidic.it [aidic.it]
- 22. Polymers&Peptides Research Group Website [personalpages.manchester.ac.uk]
- 23. researchgate.net [researchgate.net]
- 24. eag.com [eag.com]
- 25. m.youtube.com [m.youtube.com]
- 26. A new study of dynamic mechanical analysis and the microstructure of polyurethane foams filled - PMC [pmc.ncbi.nlm.nih.gov]
- 27. Directory of ASTM Test Methods for Cast Urethane Parts - Plan Tech [plantech.com]
- 28. dl.asminternational.org [dl.asminternational.org]
- 29. Physical Properties of Urethanes Specified by ASTM [polydrive.com]
- 30. researchgate.net [researchgate.net]
- 31. Characterization of polymer morphology in polyurethane foams using atomic force microscopy | Scilit [scilit.com]
- To cite this document: BenchChem. [Application Note & Protocols: Comprehensive Characterization of 1,5-Naphthalene Diisocyanate (NDI) Based Polyurethanes]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1218181/docs#application-note-protocols-comprehensive-characterization-of-1-5-naphthalene-diisocyanate-ndi-based-polyurethanes]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)